

Diheptyl Sulfide: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Heptane, 1,1'-thiobis-*

CAS No.: 629-65-2

Cat. No.: B1346894

[Get Quote](#)

Abstract

Diheptyl sulfide ((C₇H₁₅)₂S), a dialkyl sulfide, represents a class of organosulfur compounds with a history intertwined with the foundational principles of organic synthesis. While not as extensively studied as some of its counterparts, its unique physicochemical properties merit a closer examination, particularly for applications in specialty chemicals and as a model compound in fundamental research. This in-depth technical guide provides a comprehensive overview of the discovery and history of diheptyl sulfide, its synthesis and characterization, physicochemical properties, and potential applications. The content is tailored for researchers, scientists, and drug development professionals, offering both a historical perspective and practical, field-proven insights into its chemistry.

Discovery and Historical Context: A Journey Through Organosulfur Chemistry

The precise moment of the first synthesis of diheptyl sulfide is not explicitly documented in a landmark publication. Instead, its discovery is understood as a natural progression in the broader history of organosulfur chemistry, which saw significant advancements in the 19th century.^{[1][2]} The synthesis of organic sulfides, or thioethers, became feasible with the development of reactions analogous to well-established methods in oxygen chemistry.

A pivotal moment in this context was the development of the Williamson ether synthesis by Alexander Williamson in 1850.^{[3][4][5][6][7]} This reaction, involving the coupling of an alkoxide with an alkyl halide, provided a robust method for forming ether linkages.^{[3][4][5][6][7]} Astute chemists of the era quickly recognized that this principle could be extended to sulfur chemistry, substituting an alkylthiolate (mercaptide) for the alkoxide to form a thioether.

Given the availability of heptyl halides and heptanethiol through established synthetic routes by the late 19th and early 20th centuries, it is highly probable that diheptyl sulfide was first synthesized during this period. Early preparations would have relied on classical methods of purification, such as distillation, and characterization would have been limited to physical constants like boiling point and density. The advent of modern spectroscopic techniques in the mid-20th century, however, revolutionized the structural elucidation of such compounds.^{[8][9][10][11]}

Synthesis and Mechanistic Considerations

The synthesis of diheptyl sulfide can be approached through several well-established methods in organic chemistry. The choice of method often depends on the availability of starting materials, desired purity, and scalability.

Thiol-Based Synthesis: The Thio-Williamson Analogue

The most direct and historically significant route to diheptyl sulfide is the reaction of a heptylthiolate with a heptyl halide. This is a direct analogue of the Williamson ether synthesis and proceeds via a bimolecular nucleophilic substitution (S_N2) mechanism.^{[5][12]}

Reaction Scheme:



Experimental Protocol: Synthesis of Diheptyl Sulfide via Sodium Heptylthiolate

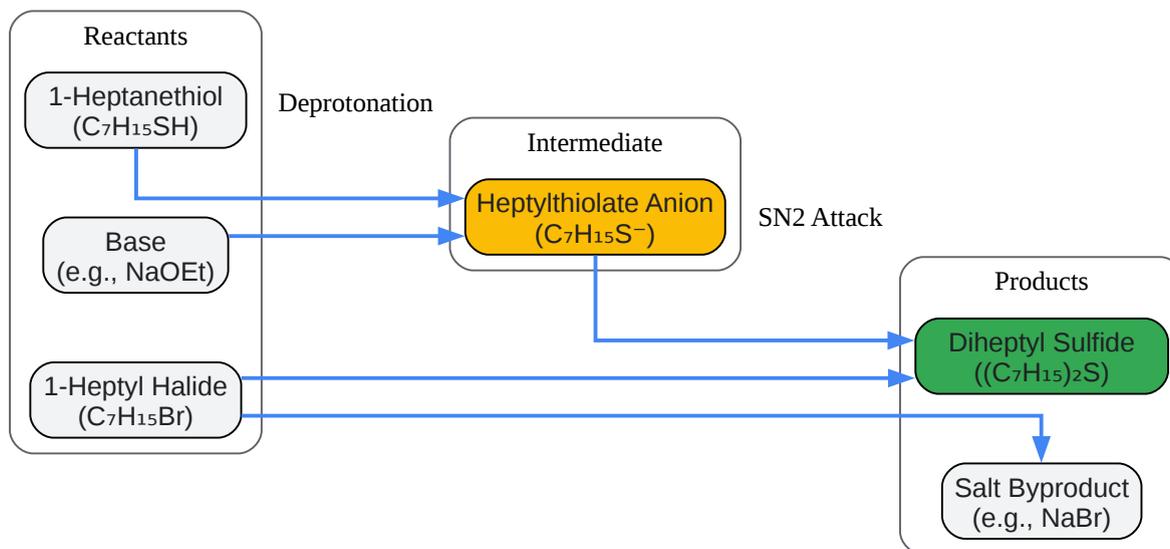
- **Preparation of Sodium Heptylthiolate:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, dissolve sodium metal (1.0 eq) in anhydrous ethanol under an inert atmosphere. To this solution, add 1-heptanethiol (1.0 eq) dropwise at room temperature. Stir the mixture for 1 hour to ensure complete formation of the sodium heptylthiolate.

- **SN2 Reaction:** To the freshly prepared sodium heptylthiolate solution, add 1-bromoheptane (1.0 eq) dropwise. Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up and Purification:** After the reaction is complete, cool the mixture to room temperature and remove the ethanol under reduced pressure. Partition the residue between diethyl ether and water. Separate the organic layer, wash with brine, and dry over anhydrous sodium sulfate. Filter the solution and concentrate the solvent to obtain the crude diheptyl sulfide.
- **Purification:** Purify the crude product by vacuum distillation to yield pure diheptyl sulfide.

Causality Behind Experimental Choices:

- **Anhydrous Conditions:** The use of anhydrous ethanol and a nitrogen atmosphere is critical to prevent the reaction of sodium metal with water and to avoid the presence of protic species that could protonate the thiolate, reducing its nucleophilicity.
- **Choice of Base:** Sodium metal in ethanol provides a strong base (sodium ethoxide) to deprotonate the thiol, generating the highly nucleophilic thiolate anion.
- **Choice of Leaving Group:** Bromoheptane is a good substrate for SN2 reactions, with bromide being an effective leaving group.
- **Reflux Conditions:** Heating the reaction mixture increases the rate of the SN2 reaction, allowing it to proceed to completion in a reasonable timeframe.

Logical Relationship Diagram: Thio-Williamson Synthesis



[Click to download full resolution via product page](#)

Caption: Thio-Williamson synthesis workflow.

Physicochemical Properties and Characterization

Diheptyl sulfide is a colorless to light yellow liquid with a characteristic sulfide odor.[13] Its physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₃₀ S	[14]
Molecular Weight	230.45 g/mol	[14]
CAS Number	629-65-2	[13][14][15]
Boiling Point	298 °C	[13][14][15]
Melting Point	-11 °C	[13]
Density	0.84 g/mL at 20 °C	[13][14]
Refractive Index	1.460	[13][14]

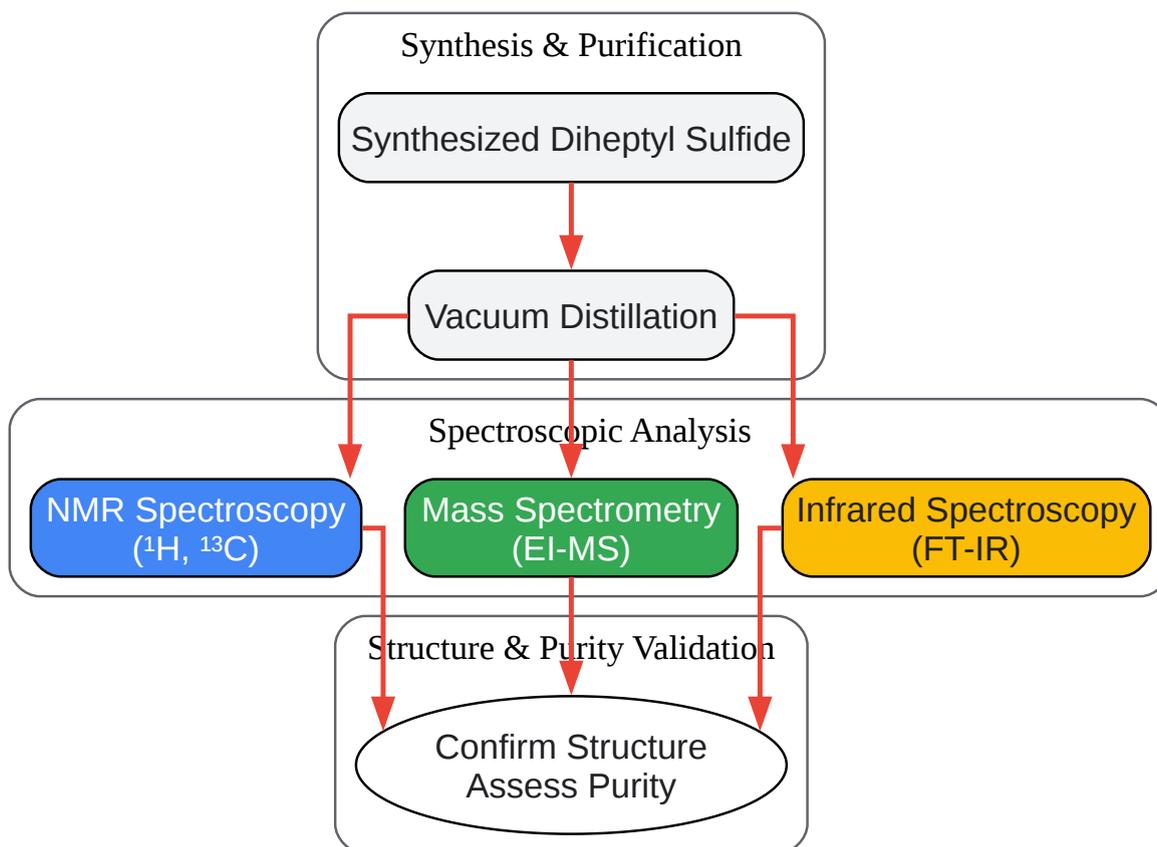
Spectroscopic Characterization

Modern analytical techniques are indispensable for the unambiguous identification and purity assessment of diheptyl sulfide. [8][9][10][11]

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the heptyl chains. The protons on the carbon adjacent to the sulfur atom (α -protons) will be deshielded and appear as a triplet at approximately 2.5 ppm. The other methylene groups will appear as multiplets in the range of 1.2-1.7 ppm, and the terminal methyl groups will appear as a triplet around 0.9 ppm.
 - ¹³C NMR: The carbon NMR spectrum will show distinct signals for each of the seven unique carbon atoms in the heptyl chain. The carbon atom bonded to sulfur will be the most downfield signal.
- Mass Spectrometry (MS): Electron ionization mass spectrometry (EI-MS) of diheptyl sulfide will show a molecular ion peak (M⁺) at m/z = 230. The fragmentation pattern will be characterized by the loss of alkyl fragments and rearrangements typical of long-chain sulfides.
- Infrared (IR) Spectroscopy: The IR spectrum will be dominated by C-H stretching and bending vibrations. The C-S stretching vibration is typically weak and appears in the

fingerprint region (around 600-800 cm^{-1}).

Experimental Workflow: Characterization of Diheptyl Sulfide



[Click to download full resolution via product page](#)

Caption: Workflow for the characterization of diheptyl sulfide.

Potential Applications and Future Directions

While diheptyl sulfide does not have widespread commercial applications, its properties suggest potential utility in several niche areas:

- **Specialty Solvent:** Its non-polar nature and high boiling point could make it a suitable solvent for specific organic reactions or as a component in specialty chemical formulations.

- **Organic Synthesis Intermediate:** It can serve as a precursor for the synthesis of other organosulfur compounds, such as sulfoxides and sulfones, which have applications in medicinal chemistry and materials science.
- **Model Compound for Desulfurization Studies:** In the context of the petroleum industry, simple dialkyl sulfides can be used as model compounds to study the mechanisms of hydrodesulfurization catalysts.^[16]

Future research could explore the biological activities of diheptyl sulfide and its derivatives, as many organosulfur compounds exhibit interesting pharmacological properties. Furthermore, its potential as a ligand in coordination chemistry or as a component in self-assembled monolayers could be investigated.

Conclusion

Diheptyl sulfide, though a structurally simple molecule, provides a fascinating window into the history and evolution of organosulfur chemistry. Its synthesis is rooted in the foundational principles of nucleophilic substitution, and its characterization showcases the power of modern spectroscopic techniques. While its direct applications are currently limited, it remains a valuable compound for fundamental research and a potential building block for more complex and functionalized molecules. This guide has provided a comprehensive overview of its discovery, synthesis, properties, and potential, offering a solid foundation for researchers and scientists working in the field of organic and medicinal chemistry.

References

- Establishing a Spectroscopic Analysis Procedure for Identifying the Molecular Structure of Organic Compounds to Enhance Chemistry Students' Problem-Solving Skills. (n.d.). Education Quarterly Reviews. Retrieved January 25, 2026, from [\[Link\]](#)
- Block, E. (2009). History of nineteenth-century organosulfur chemistry.
- ChemTalk. (n.d.). Williamson Ether Synthesis. Retrieved January 25, 2026, from [\[Link\]](#)
- Characterization and Identification in Organic Chemistry through Analytical Techniques. (2024).
- Google Patents. (n.d.). WO2006016881A1 - Process for producing diallyl disulfide.

- Honour Enterprise Company Limited. (2023, February 28). 98.50% Di-n-heptyl sulfide; Diheptyl sulphide; CAS 629-65-2; Thioethers factory- Honour. Retrieved January 25, 2026, from [\[Link\]](#)
- Oreate AI. (2026, January 8). Understanding Williamson Synthesis: The Art of Ether Creation. Retrieved January 25, 2026, from [\[Link\]](#)
- Khan Academy. (n.d.). Preparation of sulfides. Retrieved January 25, 2026, from [\[Link\]](#)
- Block, E. (2009). History of nineteenth-century organosulfur chemistry. ResearchGate. Retrieved January 25, 2026, from [\[Link\]](#)
- Bansal, M. (2023). Principles of Organic Spectroscopy. Journal of Molecular and Organic Chemistry, 9(1).
- Britannica. (n.d.). Chemical compound - Spectroscopy, Organic, Analysis. Retrieved January 25, 2026, from [\[Link\]](#)
- The Good Scents Company. (n.d.). diheptyl sulfide, 629-65-2. Retrieved January 25, 2026, from [\[Link\]](#)
- Taylor & Francis Online. (n.d.). History of nineteenth-century organosulfur chemistry. Retrieved January 25, 2026, from [\[Link\]](#)
- BYJU'S. (n.d.). Williamson Ether Synthesis reaction. Retrieved January 25, 2026, from [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Synthesis of sulfides (thioethers) and derivatives. Retrieved January 25, 2026, from [\[Link\]](#)
- Britannica. (n.d.). Organosulfur compound - Sulfides, Chemistry, Reactions. Retrieved January 25, 2026, from [\[Link\]](#)
- Master Organic Chemistry. (2014, October 24). The Williamson Ether Synthesis. Retrieved January 25, 2026, from [\[Link\]](#)
- Kice, J. L., & Tnero, T. (2005). Synthesis of primary-alkyl selenols and selenides from primary-alkyl thiols involving diphenyl sulfonium salts.

- Taylor & Francis Online. (n.d.). Development of Spectrophotometric Methods for the Analysis of Functional Groups in Oxidized Organic Aerosol. Retrieved January 25, 2026, from [[Link](#)]
- Zábanský, M., Růžička, V., & Domalski, E. S. (2010). Heat Capacity of Liquids: Critical Review and Recommended Values. Supplement II.
- Georgia Gulf Sulfur Corporation. (n.d.). Sulfur History. Retrieved January 25, 2026, from [[Link](#)]
- Ghorbani-Vaghei, R., & Veisi, H. (2014). Diaryl and Heteroaryl Sulfides: Synthesis via Sulfenyl Chlorides and Evaluation as Selective Anti-Breast-Cancer Agents. *The Journal of Organic Chemistry*, 79(6), 2535-2542.
- Britannica. (n.d.). Alexander William Williamson. Retrieved January 25, 2026, from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](#)]
- [2. tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](#)]
- [3. Williamson Ether Synthesis | ChemTalk](https://www.chemistrytalk.org) [[chemistrytalk.org](#)]
- [4. Understanding Williamson Synthesis: The Art of Ether Creation - Oreate AI Blog](https://oreateai.com) [[oreateai.com](#)]
- [5. byjus.com](https://www.byjus.com) [[byjus.com](#)]
- [6. masterorganicchemistry.com](https://www.masterorganicchemistry.com) [[masterorganicchemistry.com](#)]
- [7. Alexander William Williamson | Organic Chemist, Ether Synthesis | Britannica](https://www.britannica.com) [[britannica.com](#)]
- [8. Establishing a Spectroscopic Analysis Procedure for Identifying the Molecular Structure of Organic Compounds to Enhance Chemistry Students' Problem-Solving Skills](https://pubs.sciepub.com) [[pubs.sciepub.com](#)]
- [9. rroj.com](https://www.rroj.com) [[rroj.com](#)]

- [10. openaccessjournals.com \[openaccessjournals.com\]](https://openaccessjournals.com)
- [11. Chemical compound - Spectroscopy, Organic, Analysis | Britannica \[britannica.com\]](#)
- [12. Khan Academy \[khanacademy.org\]](https://khanacademy.org)
- [13. Heptyl Sulfide | 629-65-2 | Tokyo Chemical Industry \(India\) Pvt. Ltd. \[tcichemicals.com\]](#)
- [14. echemi.com \[echemi.com\]](https://echemi.com)
- [15. diheptyl sulfide, 629-65-2 \[thegoodscentcompany.com\]](#)
- [16. britannica.com \[britannica.com\]](https://britannica.com)
- To cite this document: BenchChem. [Diheptyl Sulfide: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1346894#discovery-and-history-of-diheptyl-sulfide\]](https://www.benchchem.com/product/b1346894#discovery-and-history-of-diheptyl-sulfide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com